

# Physicochemical Properties of 2,5-Dimethyloctane

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## Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

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The table below summarizes the key data available for this compound, which is a saturated hydrocarbon with the molecular formula  $C_{10}H_{22}$  [1] [2] [3].

Property	Value	Conditions / Notes
CAS Number	15869-89-3	-
Molecular Formula	$C_{10}H_{22}$	-
Molecular Weight	142.28 - 142.29 g/mol	-
Density	0.732 g/cm <sup>3</sup>	Estimated [3]
Boiling Point	158 °C	At 760 mmHg [1] [2]
Flash Point	80.3 °C	-
Vapor Pressure	3.48 mmHg	At 25°C [1] [2]
Index of Refraction	1.411	Estimated [3]
LogP	3.858	-

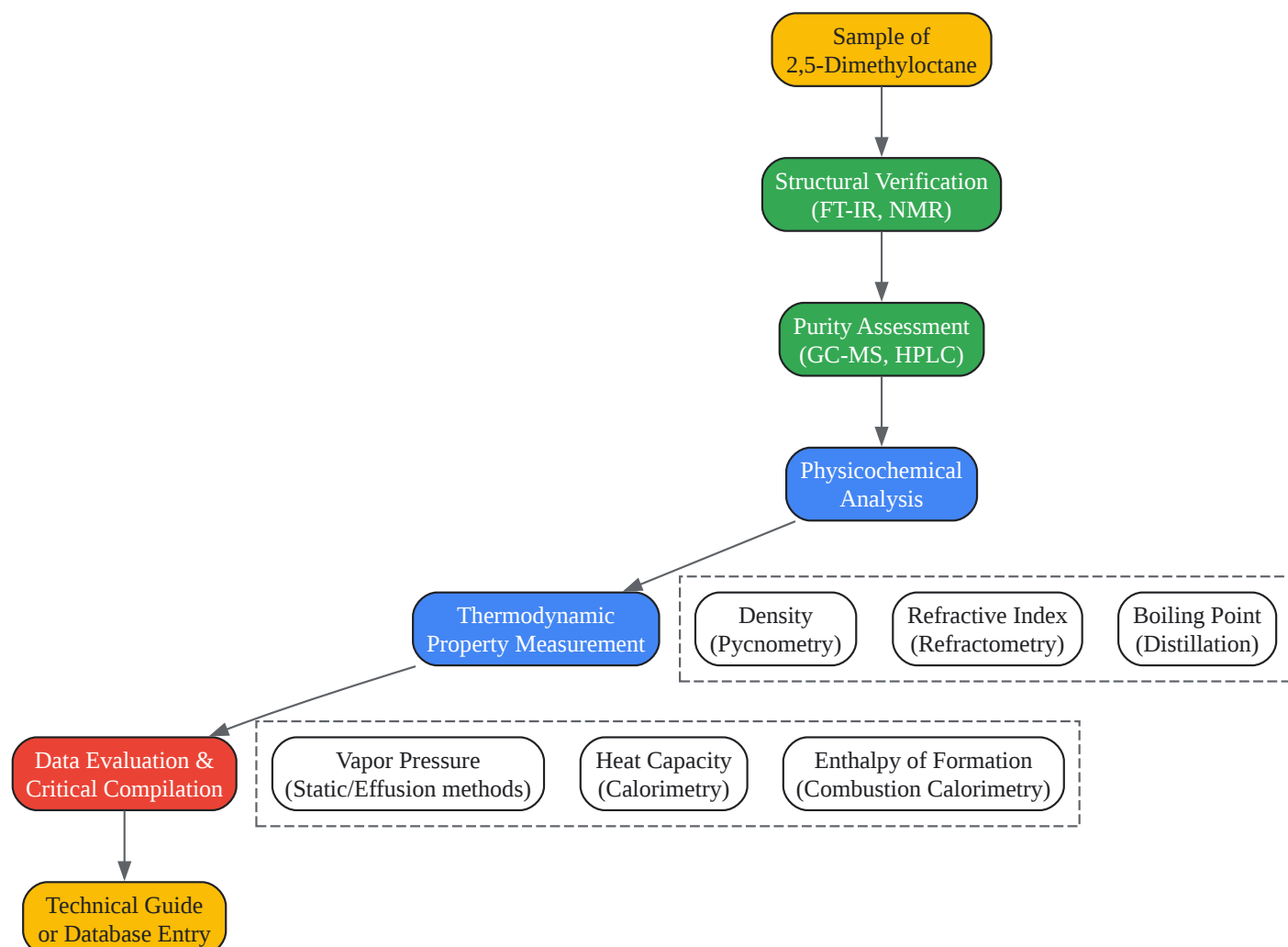
## Thermodynamic and Transport Properties

The U.S. National Institute of Standards and Technology (NIST) Web Thermo Tables (WTT) is a key resource that provides critically evaluated data for this compound [4]. The database contains information on multiple properties, though specific values require access to the NIST system. The available data points include:

- **Phase Behavior:** Critical temperature, critical pressure, boiling point, and vapor pressure as a function of temperature.
- **Thermal Properties:** Enthalpy of vaporization, heat capacity (for liquid and ideal gas), and enthalpy of formation.
- **Transport Properties:** Viscosity and thermal conductivity (for liquid and gas phases).
- **Other Properties:** Density of liquid and gas phases, refractive index, and entropy.

## Experimental Workflow for Property Analysis

For researchers, characterizing a compound like **2,5-dimethyloctane** involves a series of experimental and computational steps. The diagram below outlines a general workflow.



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*General experimental workflow for hydrocarbon characterization.*

The methodologies for obtaining the data referenced in the tables typically involve the following standard practices [4]:

- **Density Measurement:** Commonly performed using a digital density meter or pycnometer at a controlled temperature (e.g., 20°C or 25°C).
- **Boiling Point Determination:** Measured using standard distillation apparatus under atmospheric pressure (760 mmHg), following procedures like those in ASTM D86.

- **Vapor Pressure Measurement:** Can be determined using isoteniscope or static methods where the pressure of the saturated vapor is measured directly at a series of temperatures.
- **Critical Property Data:** The values for critical temperature, pressure, and density in the NIST database are typically derived using a **critical evaluation technique**. This involves collecting all available experimental data from the literature, assessing its quality, and then using equations of state and correlation methods to produce a recommended, consistent set of values.

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## References

1. CAS No. 15869-89-3 | Chemsrcc [chemsrc.com]
2. , 2 - 5 | CAS#:15869-89-3 | Chemsrcc dimethyloctane [chemsrc.com]
3. , 2 -dimethyl octane 15869-89-3 5 [thegoodscentcompany.com]
4. , 2 - 5 -- Critically Evaluated Thermophysical Property... dimethyloctane [wtt-pro.nist.gov]

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